

Application Notes and Protocols for Tracing Lipid Metabolism with Stable Isotopes

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Compound of Interest

Compound Name: Octadec-9-enoic acid- $^{13}\text{C}5$

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Introduction to De Novo Lipogenesis and Fatty Acid Tracing

De novo lipogenesis (DNL) is the metabolic pathway responsible for the synthesis of fatty acids from non-lipid precursors, primarily carbohydrates.[1] This process is crucial for energy storage, membrane biogenesis, and the production of signaling molecules. Dysregulation of DNL is implicated in various pathological conditions, including obesity, type 2 diabetes, non-alcoholic fatty liver disease (NAFLD), and cancer.[2][3]

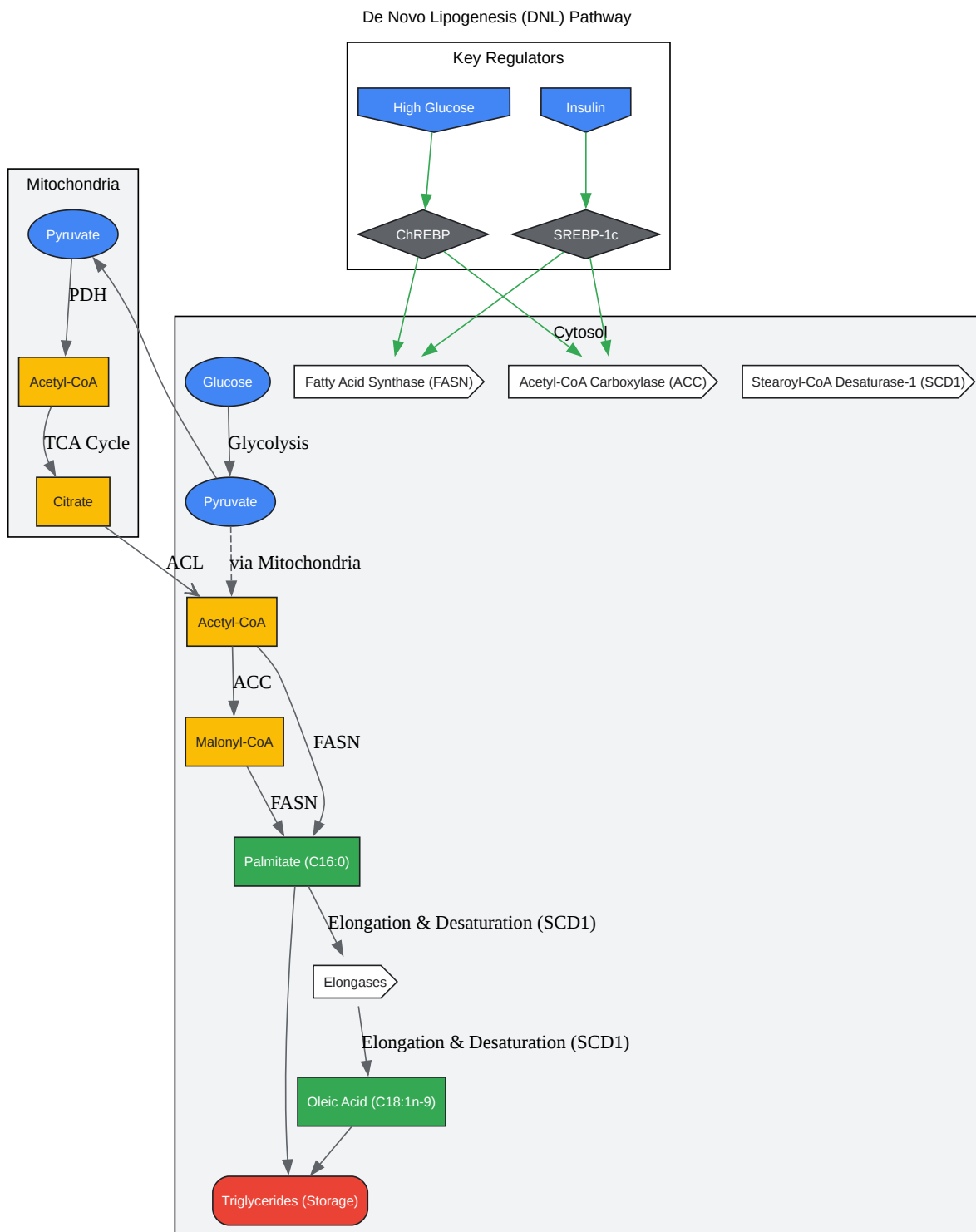
Stable isotope tracing, coupled with mass spectrometry, offers a powerful method to dynamically investigate DNL and fatty acid metabolism in vitro and in vivo. By supplying cells or organisms with a labeled precursor, researchers can track the incorporation of the isotope into downstream metabolites, thereby quantifying metabolic fluxes.

While precursors like ^{13}C -glucose or $^2\text{H}_2\text{O}$ are standardly used to measure the rate of DNL, labeled fatty acids such as oleic acid are invaluable for tracing the uptake, transport, and incorporation of exogenous fatty acids into various lipid species. It is important to note that oleic acid itself has been shown to inhibit the DNL pathway, likely by downregulating the activity of key enzymes like Acetyl-CoA Carboxylase (ACC).[2][3] Therefore, while ^{13}C -labeled oleic acid is an excellent tool for studying fatty acid uptake and its subsequent metabolic fate, it is not a direct tracer for quantifying the rate of de novo fatty acid synthesis.

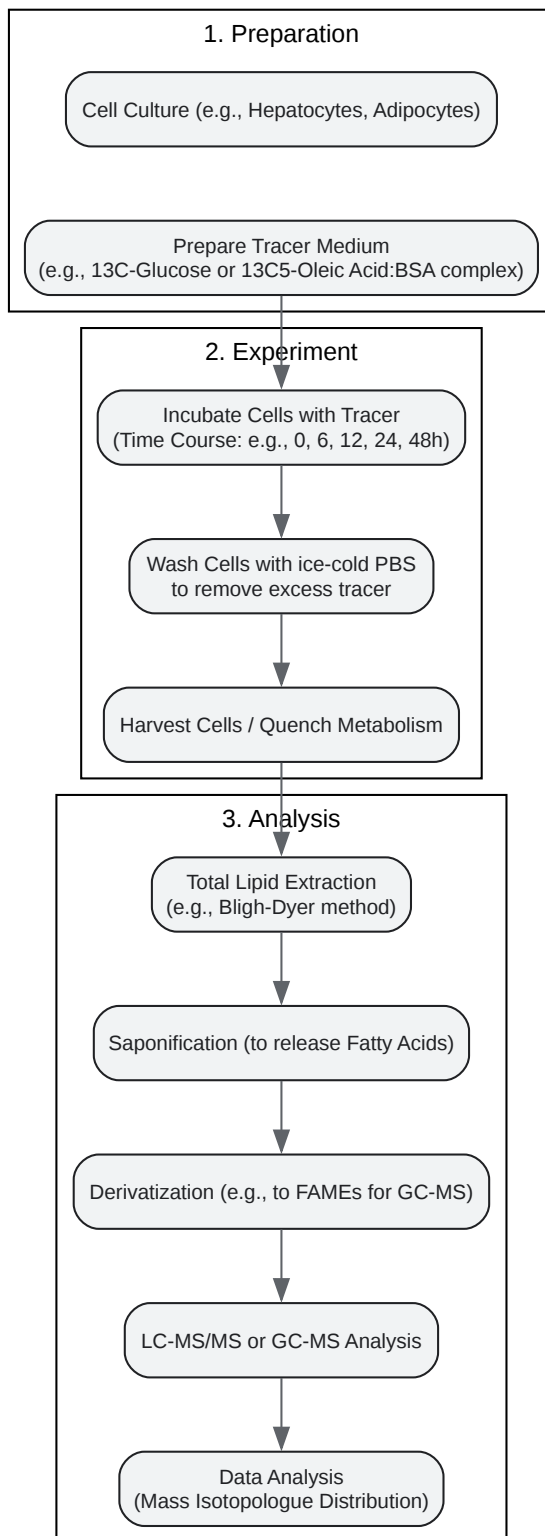
This document provides a detailed overview of the principles and protocols for tracing fatty acid metabolism, with a focus on both quantifying DNL and tracking the fate of exogenous oleic acid using stable isotope tracers.

Signaling Pathways and Experimental Workflows

To visualize the complex processes involved in DNL and its analysis, the following diagrams outline the key metabolic pathways and a general experimental workflow for stable isotope tracing.



General Workflow for Stable Isotope Tracing

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- 3. Oleic acid differentially affects de novo lipogenesis in adipocytes and hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
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